

Preliminary Toxicity Assessment of Norwogonin: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Norwogonin, a flavonoid extracted from Scutellaria baicalensis, has demonstrated significant potential as an anti-cancer agent. This technical guide provides a preliminary toxicity assessment of **Norwogonin** based on currently available preclinical data. The focus of this document is on its in vitro cytotoxicity, selectivity, and the underlying molecular mechanisms of action. While in vitro studies indicate a favorable toxicity profile with selectivity towards cancer cells, this guide also highlights the current data gap in in vivo acute, sub-acute, and genotoxicity studies, which are crucial for further drug development.

In Vitro Cytotoxicity of Norwogonin

Norwogonin has been evaluated for its cytotoxic effects across various human cell lines. The half-maximal inhibitory concentration (IC50) values demonstrate a potent and selective anticancer activity, particularly against triple-negative breast cancer (TNBC) cells, while exhibiting minimal impact on non-tumorigenic cells.

Table 1: In Vitro Cytotoxicity of Norwogonin in Human Breast Cell Lines



Cell Line	Cell Type	IC50 (μM)	Reference
MDA-MB-231	Triple-Negative Breast Cancer	32.24	[1][2]
BT-549	Triple-Negative Breast Cancer	56.2	[1][2]
HCC70	Triple-Negative Breast Cancer	39.05	[1][2]
HCC1806	Triple-Negative Breast Cancer	37.3	[1][2]
MCF-10A	Non-tumorigenic Breast	> 100	[1][2]
AG11132	Non-tumorigenic Breast	> 100	[1][2]

Table 2: Antiviral Cytotoxicity of **Norwogonin**

Cell Line	Virus	IC50 (μg/mL)	Reference
Vero	Enterovirus 71 (EV71)	31.83	[2][3]

Mechanism of Action and Associated Signaling Pathways

Norwogonin's cytotoxic effects in cancer cells are primarily mediated through the induction of apoptosis and cell cycle arrest. The molecular mechanism involves the modulation of key signaling pathways that govern cell survival and proliferation.

Induction of Mitochondrial Apoptosis

Norwogonin triggers the intrinsic apoptosis pathway, characterized by changes in the mitochondrial membrane potential. This is achieved through the upregulation of the pro-

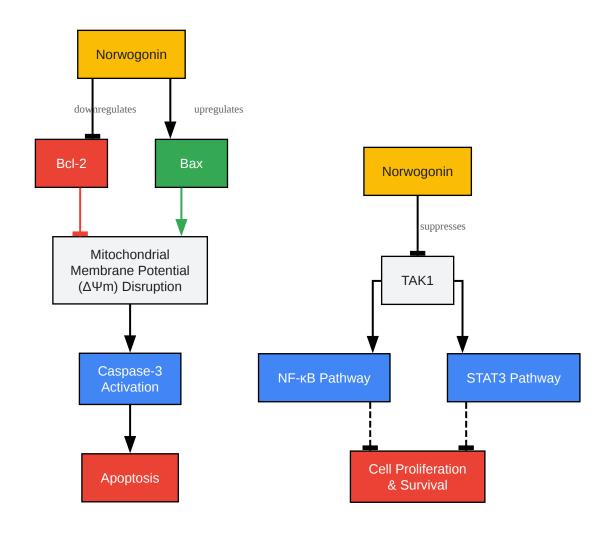


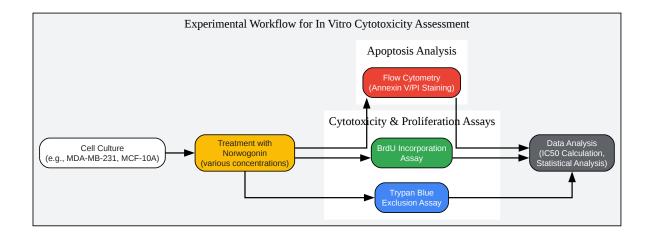




apoptotic protein Bax and the downregulation of the anti-apoptotic protein Bcl-2, leading to an increased Bax/Bcl-2 ratio and subsequent activation of caspase-3.[1]









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